

"solubility and stability of glucose pentasulfate potassium in aqueous solutions"

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Compound of Interest

Compound Name: *Glucose pentasulfate potassium*

Cat. No.: *B569196*

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An In-depth Technical Guide on the Solubility and Stability of **Glucose Pentasulfate Potassium** in Aqueous Solutions

Abstract

This technical guide provides a comprehensive overview of the solubility and stability characteristics of **Glucose Pentasulfate Potassium** (GPP) in aqueous solutions. GPP, a highly sulfated carbohydrate derivative, is of significant interest to researchers and drug development professionals. This document consolidates available data on its solubility in various solvents and its stability under different pH and temperature conditions. Detailed experimental workflows and degradation pathways are presented to offer a thorough understanding of the molecule's behavior in aqueous environments, which is critical for its handling, formulation, and application in scientific research.

Introduction

Glucose Pentasulfate Potassium (CAS No: 359435-44-2) is a complex monosaccharide derivative with five sulfate groups and five potassium counterions. Its highly ionic nature governs its physicochemical properties, making it a subject of interest for various biochemical and pharmaceutical applications, including its use as a reference standard for the drug Sucralfate. A thorough understanding of its solubility and stability is paramount for developing robust formulations and ensuring its efficacy and reliability in research settings.

Table 1: Physicochemical Properties of **Glucose Pentasulfate Potassium**

Property	Value	Reference
Molecular Formula	<chem>C6H7K5O21S5</chem>	
Molecular Weight	Approx. 770.9 g/mol	
Appearance	White to Off-White Solid	
Melting Point	>145°C (with decomposition)	
Hygroscopicity	Hygroscopic	

| Storage | Store at < -15°C to -20°C, keep dry, under inert gas | |

Solubility Profile

The solubility of GPP is dictated by its highly charged and polar structure. The presence of five sulfate ester groups and associated potassium cations allows for strong interactions with polar solvents.

Solubility in Various Solvents

GPP exhibits exceptional solubility in water, a characteristic attributed to the strong ion-dipole interactions between the potassium sulfate groups and water molecules, along with an extensive hydrogen bonding network. Its solubility in other solvent systems varies significantly. The potassium counterions are noted to provide enhanced solubility characteristics compared to other alkali metal counterions.

Table 2: Solubility of **Glucose Pentasulfate Potassium** in Various Solvents

Solvent Type	Solvent	Solubility	Rationale	Reference
Polar Protic	Water	Exceptionally High / Highly Soluble	Strong ion-dipole interactions and extensive hydrogen bonding.	
	Ethanol	Limited	Lower dielectric constant diminishes stabilization of the charged species.	
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Good	Strong dipolar nature of DMSO solvates both cations and anions.	

| Non-Polar | Hexane, Benzene | Insoluble | Lack of favorable interactions between the ionic compound and non-polar solvent. | |

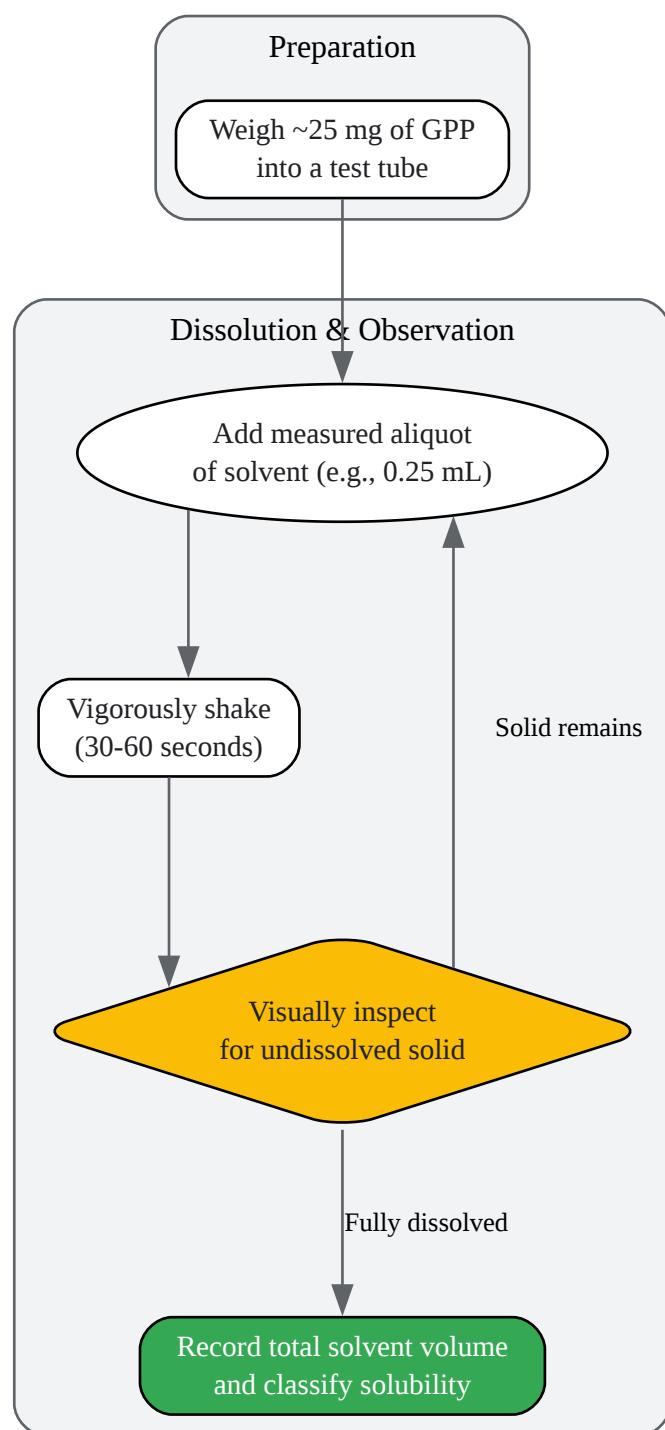
Experimental Protocol: Solubility Determination

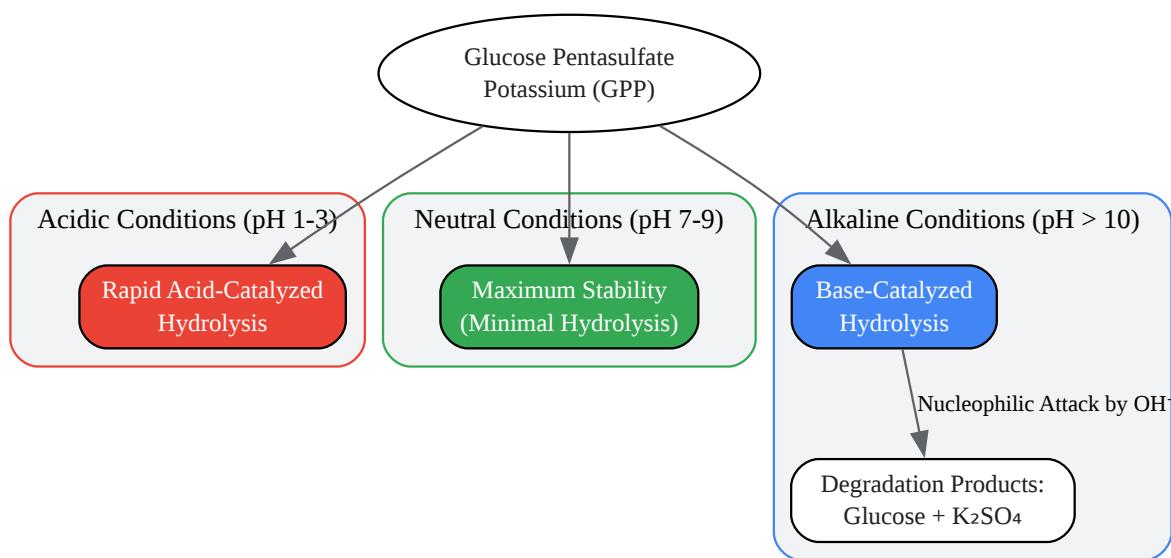
While specific quantitative solubility limits for GPP are not detailed in the provided literature, a general qualitative and semi-quantitative protocol can be established based on standard laboratory methods for determining solubility class.

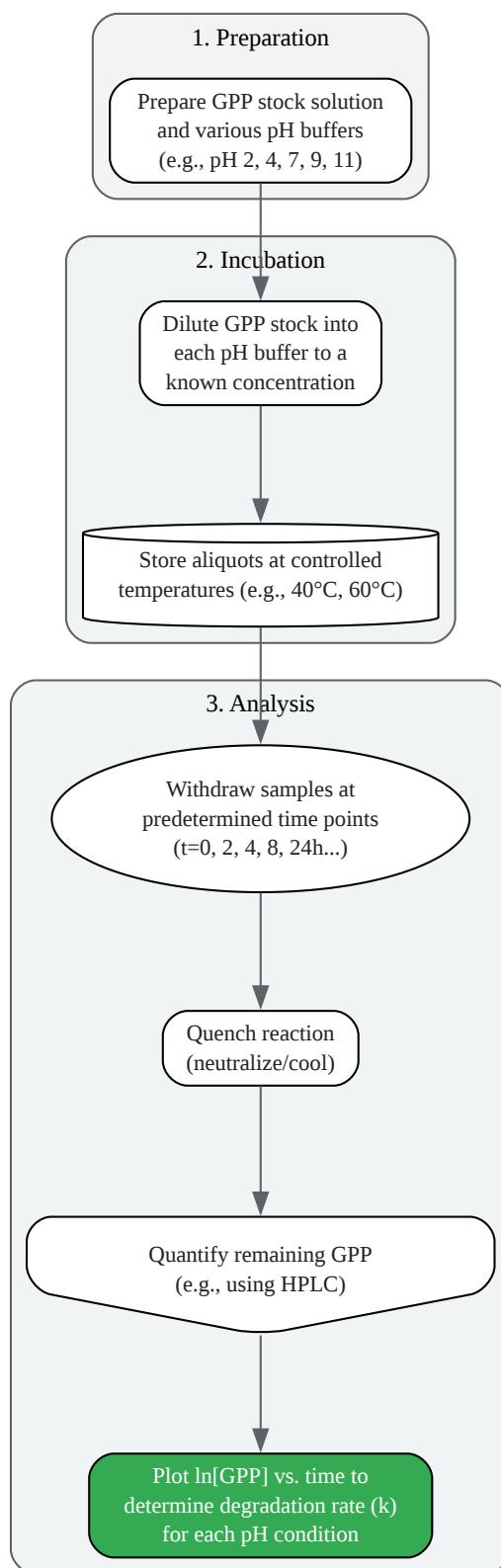
Protocol:

- Preparation: Weigh approximately 25 mg of **Glucose Pentasulfate Potassium** into a small, clean test tube.
- Solvent Addition: Add the selected solvent (e.g., purified water, ethanol, DMSO) in small, measured portions (e.g., 0.25 mL increments) up to a total volume of 3 mL.

- Mixing: After each addition, cap the test tube and shake vigorously for 30-60 seconds to facilitate dissolution. Visual observation against a dark background can help determine if the solid has dissolved.
- Observation: Record the volume of solvent required to completely dissolve the solute. The solubility can be qualitatively classified (e.g., very soluble, soluble, slightly soluble) based on the amount of solvent needed.
- Confirmation (for acidic/basic compounds): For solubility in acidic or basic solutions, the pH can be readjusted after dissolution to see if the original water-insoluble compound precipitates, confirming that a salt was formed.





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